

Azane hydroiodide spectroscopic characterization

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Compound Focus: Azane;hydroiodide

CAS No.: 12027-06-4

Cat. No.: S579035

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Spectroscopic Data for Azane Hydroiodides

The table below summarizes the available infrared (IR) spectral data for several azane hydroiodide compounds, compiled from the NIST Standard Reference Database [1] [2] [3].

Compound Name	CAS Registry Number	Molecular Formula	Molecular Weight (g/mol)	Sample State for IR	Instrument Resolution (cm ⁻¹)	Special Notes on Spectrum
Trimethyl vinyl ammonium iodide [3]	Information missing	C5H12IN	213.06	Solid (Mineral Oil Mull)	4	Spectral contamination due to oil around 2900 and 1450 cm ⁻¹
Tetramethylammonium iodide [2]	75-58-1	C4H12IN	201.05	Solid (Mineral Oil Mull)	4	Spectral contamination due to oil around 2900, 1450, 1380 cm ⁻¹
Tetrapropylammonium iodide [1]	631-40-3	C12H28IN	313.26	Solid (Mineral	4	No specific contamination

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				Oil Mull)		noted in abstract

Experimental Methodology

The data for the compounds listed above were collected under standardized conditions, as detailed in the NIST records [1] [2] [3].

- **Sample Preparation:** The samples were prepared as **mineral oil mulls**. In this method, a small amount of the solid compound is ground with mineral oil (Nujol) to form a paste, which is then spread between two infrared-transparent windows (e.g., KBr or NaCl) for analysis.
- **Data Collection:** The spectra were measured on dispersive infrared spectrometers (as opposed to modern FTIR instruments) at a resolution of **4 cm⁻¹**.
- **Data Processing:** The original spectral data were recorded on hard copy and have since been **digitized by NIST** into the JCAMP-DX file format, which is widely used for exchanging spectral data.

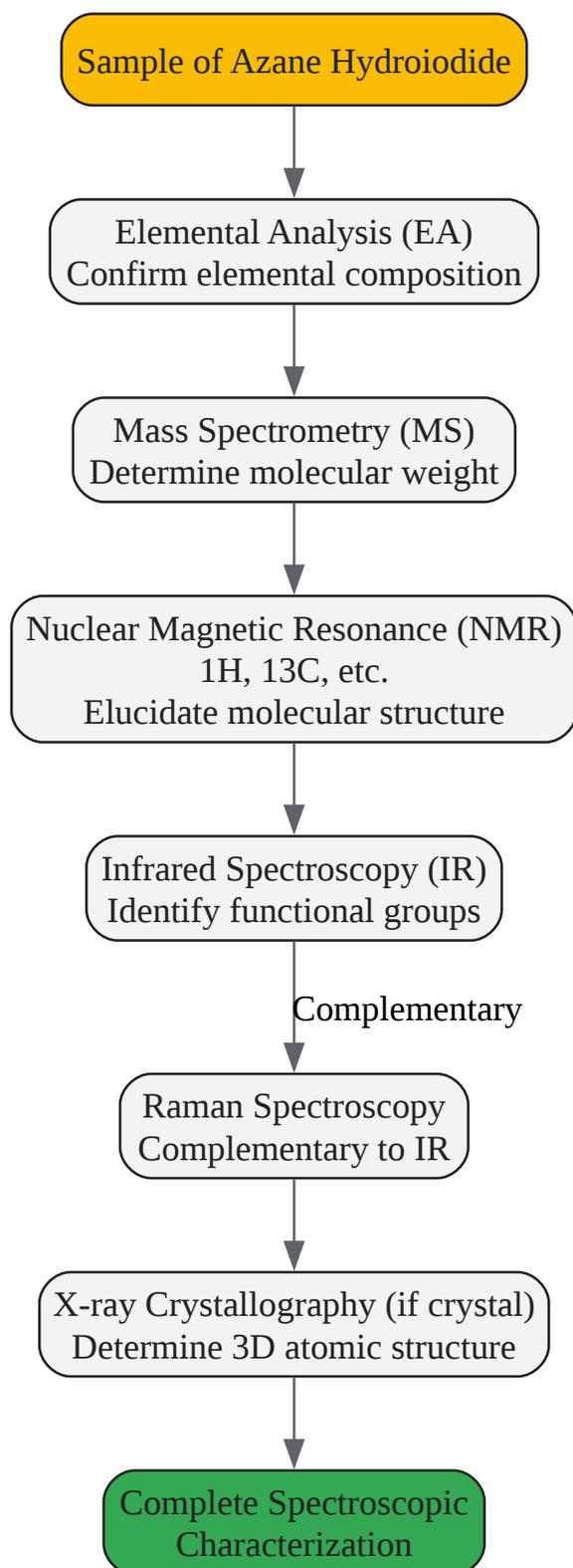
Important Technical Limitations

When interpreting this data, please be aware of the following critical limitations:

- **Spectral Contamination:** The use of mineral oil as a mulling agent introduces characteristic, strong absorption bands in the IR spectrum, primarily in the **C-H stretching region (around 2900 cm⁻¹)** and the **C-H bending region (around 1450 cm⁻¹)**. The data for "Trimethyl vinyl" and "Tetramethyl" compounds explicitly note this contamination [2] [3]. Peaks in these regions cannot be attributed to the analyte.
- **Historical Data:** The spectra were most likely recorded **prior to 1970**. While digitized, the original measurements may differ in detail from those made on modern FTIR instruments.
- **Limited Technique Scope:** The search results provided information only on **IR spectroscopy**. A full spectroscopic characterization for a whitepaper would typically also include data from techniques such as **NMR spectroscopy, Mass Spectrometry, and Raman spectroscopy**.

Suggested Characterization Workflow

For a thorough analysis, the following workflow outlines the key steps and techniques for a comprehensive spectroscopic characterization. You can use the DOT script below the diagram to generate it for your own documents.



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How to Proceed with Your Research

The historical IR data is a useful reference, but you will likely need more for a complete analysis.

- **Access the Full Spectra:** You can download the digitized JCAMP-DX files for the compounds from their respective pages on the **NIST Chemistry WebBook** to examine the full spectral data [1] [2] [3].
- **Supplement with Modern Data:** To build a comprehensive guide, I suggest you search for recent scientific literature using databases like SciFinder or Reaxys. Specific search terms like **"trimethyl(vinyl)azanium iodide Raman"** or **"tetramethylammonium iodide NMR crystal structure"** may yield more contemporary and multi-technique datasets.

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References

1. Tetrapropylammonium iodide - the NIST WebBook [webbook.nist.gov]
2. Tetramethylammonium iodide - the NIST WebBook [webbook.nist.gov]
3. Trimethyl vinyl ammonium iodide - the NIST WebBook [webbook.nist.gov]

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